

Stigmasterol-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Stigmasterol-d5

Cat. No.: B15556724

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CAS Number: 2260669-29-0

This technical guide provides an in-depth overview of **Stigmasterol-d5**, a deuterated form of the common plant sterol, stigmasterol.^{[1][2]} Designed for researchers, scientists, and professionals in drug development, this document details the compound's properties, suppliers, analytical applications, and its relevance in cellular signaling pathways.

Core Compound Properties

Stigmasterol-d5 is primarily utilized as an internal standard in mass spectrometry-based analytical methods for the accurate quantification of stigmasterol in various biological matrices.^[3] Its five deuterium atoms provide a distinct mass shift, facilitating precise measurement without interfering with the analysis of the endogenous, non-labeled compound.

Property	Value	Source
CAS Number	2260669-29-0	[1] [4]
Molecular Formula	C ₂₉ H ₄₃ D ₅ O	[1] [4]
Molecular Weight	417.72 g/mol	[1] [4]
Appearance	Powder	[5] [6]
Purity	>99% (HPLC)	[5] [6]
Storage Temperature	-20°C	[6] [7]
Solubility	Soluble in organic solvents such as methanol and chloroform.	

Commercial Suppliers

A number of chemical suppliers offer **Stigmasterol-d5** for research purposes. The following table lists some of the key suppliers. Pricing and availability are subject to change and should be verified on the suppliers' websites.

Supplier	Product Number/Name	Notes
Avanti Polar Lipids (distributed by MilliporeSigma)	700157P	Offered as a powder. [4] [5] [6] [8]
MedChemExpress (MCE)	HY-N0131S1	Available in various quantities. [9] [10]
Chemsrsc	Stigmasterol-d5-1	Provides basic chemical and physical properties. [1]
Axios Research	AR-S01905	Marketed as a reference standard.

Experimental Protocols: Quantification of Stigmasterol

Stigmasterol-d5 is an essential tool for the accurate quantification of stigmasterol in biological samples, such as plasma, serum, and tissue extracts, using hyphenated mass spectrometry techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Workflow for Stigmasterol Quantification

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